

Peroxybenzoyl Nitrate: A Less Abundant, but Significant Player in Photochemical Smog

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Peroxybenzoyl nitrate

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While peroxyacetyl nitrate (PAN) is the most prevalent form of peroxyacyl nitrates (PANs) in the atmosphere, **peroxybenzoyl nitrate** (PBzN), a powerful eye irritant, is a notable but significantly less abundant component of photochemical smog. Its presence is directly linked to the atmospheric oxidation of aromatic hydrocarbons, such as toluene, which are significant pollutants in urban areas.

Peroxyacyl nitrates are a class of secondary air pollutants formed by the photochemical reactions of volatile organic compounds (VOCs) and nitrogen oxides (NO_x) in the presence of sunlight. Among them, PAN is the most abundant, typically accounting for 75-90% of the total PANs in the atmosphere. Following PAN, peroxypropionyl nitrate (PPN) is the next most commonly observed.^[1]

Data on the atmospheric abundance of **peroxybenzoyl nitrate** (PBzN) is scarce compared to PAN and PPN. However, available research indicates that PBzN concentrations are considerably lower. For instance, a study in the San Francisco Bay Area found PBzN levels to be below 0.07 parts per billion (ppb), highlighting its trace-level presence even in photochemically active urban environments.

The lower abundance of PBzN is primarily attributed to the lower atmospheric concentrations and slower photooxidation rates of its aromatic precursors compared to the precursors of PAN and PPN, which are more ubiquitous and reactive.

Comparative Abundance of Peroxyacyl Nitrates

To illustrate the relative abundance of different PANs, the following table summarizes typical concentration ranges observed in various atmospheric environments. It is important to note that concentrations can vary significantly depending on the location, time of day, season, and meteorological conditions.

Peroxyacyl Nitrate (PANs)	Chemical Formula	Typical Atmospheric Concentration Range (ppb)
Peroxyacetyl Nitrate (PAN)	$\text{CH}_3\text{C}(\text{O})\text{OONO}_2$	0.1 - 10+ (highly variable)
Peroxypropionyl Nitrate (PPN)	$\text{CH}_3\text{CH}_2\text{C}(\text{O})\text{OONO}_2$	0.01 - 1
Peroxmethacryloyl Nitrate (MPAN)	$\text{CH}_2=\text{C}(\text{CH}_3)\text{C}(\text{O})\text{OONO}_2$	0.01 - 0.5
Peroxybenzoyl Nitrate (PBzN)	$\text{C}_6\text{H}_5\text{C}(\text{O})\text{OONO}_2$	< 0.1

Note: The data presented is a general representation based on available literature and may not reflect the full range of concentrations observed globally.

Experimental Protocols for Measurement

The simultaneous measurement of various peroxyacyl nitrates, including PBzN, is typically performed using gas chromatography with electron capture detection (GC-ECD) or thermal dissociation-chemical ionization mass spectrometry (TD-CIMS).

Gas Chromatography with Electron Capture Detection (GC-ECD)

This is a widely used technique for the analysis of PANs. The methodology involves:

- **Sample Collection and Preconcentration:** Ambient air is drawn through a sampling tube cooled to a low temperature (e.g., -150°C) to trap the PANs.
- **Thermal Desorption and Injection:** The trapped compounds are then rapidly heated and injected into the gas chromatograph.

- **Chromatographic Separation:** The different PANs are separated based on their boiling points and interaction with the stationary phase of the chromatographic column. A non-polar capillary column, such as one coated with dimethyl polysiloxane, is often used. The oven temperature is programmed to increase gradually to elute the compounds at different times.
- **Detection:** An electron capture detector (ECD) is used for sensitive detection of the electron-capturing PAN molecules.
- **Calibration:** The instrument is calibrated using gas-phase standards of each PAN species of interest.

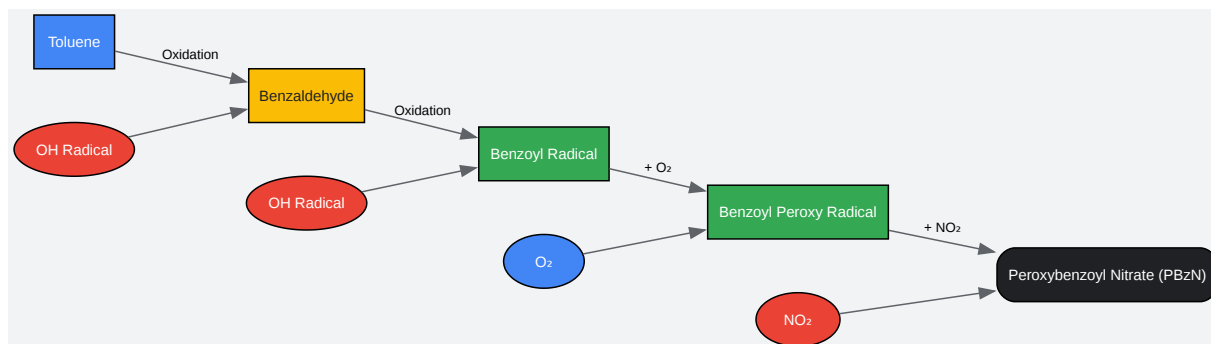
Thermal Dissociation-Chemical Ionization Mass Spectrometry (TD-CIMS)

This technique offers high sensitivity and fast response times for the measurement of PANs.[2][3][4][5] The key steps are:

- **Thermal Dissociation:** The sampled air is passed through a heated inlet where the PANs thermally decompose to form peroxyacyl radicals and nitrogen dioxide (NO_2).
- **Chemical Ionization:** The peroxyacyl radicals are then ionized through a reaction with a reagent ion, typically iodide (I^-).
- **Mass Spectrometry:** The resulting ions are detected by a mass spectrometer, which allows for the identification and quantification of the different PAN species based on their mass-to-charge ratio.

Formation Pathway of Peroxybenzoyl Nitrate

The formation of **peroxybenzoyl nitrate** is initiated by the oxidation of aromatic hydrocarbons, with toluene being a primary precursor. The process can be summarized in the following signaling pathway:



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Caption: Formation pathway of **Peroxybenzoyl Nitrate (PBzN)** from Toluene.

This simplified diagram illustrates the key steps in the atmospheric formation of PBzN. The process begins with the oxidation of toluene by hydroxyl (OH) radicals, a common atmospheric oxidant, to form benzaldehyde. Subsequent oxidation of benzaldehyde, also often initiated by OH radicals, leads to the formation of a benzoyl radical. This radical then reacts with molecular oxygen (O₂) to produce a benzoyl peroxy radical. Finally, the benzoyl peroxy radical combines with nitrogen dioxide (NO₂) to form **peroxybenzoyl nitrate**. This last step is a reversible reaction, and the stability of PBzN is temperature-dependent.

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- To cite this document: BenchChem. [Peroxybenzoyl Nitrate: A Less Abundant, but Significant Player in Photochemical Smog]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1219819#relative-abundance-of-peroxybenzoyl-nitrate-compared-to-other-peroxyacyl-nitrates>]

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